

Application Note: Characterization of Carbomer 941 Rheology Using a Cone-Plate Viscometer

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Compound of Interest

Compound Name: Carbomer 941

CAS No.: 9062-04-8

Cat. No.: B606477

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Introduction

Carbomer 941 is a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of pentaerythritol.[1][2][3] It is a widely used excipient in the pharmaceutical and cosmetic industries as a thickening, suspending, and stabilizing agent.[4][5] The rheological properties of **Carbomer 941** formulations are critical to their performance, influencing factors such as product stability, texture, and drug release characteristics. When dispersed in water, **Carbomer 941** forms an acidic solution with low viscosity. However, upon neutralization with a suitable base, the polymer chains uncoil and form a highly viscous gel network. This application note provides a detailed protocol for characterizing the rheological properties of **Carbomer 941** using a cone-plate viscometer, a precise instrument for measuring the flow behavior of non-Newtonian fluids.

Key Rheological Properties of Carbomer 941

- **Shear-Thinning (Pseudoplastic) Behavior:** **Carbomer 941** gels exhibit a decrease in viscosity with an increasing rate of shear. This property is desirable for many topical and oral

formulations, allowing for easy spreading or pouring while maintaining high viscosity at rest for stability.

- **Yield Stress:** A finite stress is required to initiate the flow of a **Carbomer 941** gel. This property contributes to the excellent suspending capability of **Carbomer 941**, preventing the settling of active ingredients or other suspended particles.
- **Thixotropy:** Some Carbomer gels may exhibit a time-dependent decrease in viscosity under constant shear, followed by a gradual recovery when the shear is removed.

Materials and Methods

Materials:

- **Carbomer 941** powder
- Deionized water
- Neutralizing agent (e.g., 18% w/v Sodium Hydroxide solution or Triethanolamine (TEA))
- pH meter
- Analytical balance
- Beakers and magnetic stir bars

Instrumentation:

- Cone-plate viscometer/rheometer equipped with temperature control. A typical cone geometry would be a 40 mm diameter with a 2° cone angle.
- Homogenizer or overhead stirrer

Experimental Protocols

Preparation of Carbomer 941 Gel (0.5% w/w)

- **Dispersion:** Slowly sprinkle 0.5 g of **Carbomer 941** powder into 99.5 g of deionized water while stirring gently with a magnetic stirrer to avoid lump formation.

- Hydration: Continue stirring until the powder is fully dispersed and hydrated. This may take several hours. A pre-gel can be made in advance to ensure complete swelling.
- Neutralization: While monitoring the pH, slowly add the neutralizing agent (e.g., 18% NaOH solution) dropwise to the Carbomer dispersion with gentle stirring. Continue adding the base until a pH of 7.0 ± 0.2 is achieved. A clear, viscous gel will form.
- Homogenization: For a uniform consistency, gently homogenize the gel using an overhead stirrer at a low speed. Avoid high shear, which can permanently reduce the viscosity of some carbomers.
- Equilibration: Allow the gel to equilibrate at the desired testing temperature (e.g., 25°C) for at least 30 minutes before measurement.

Rheological Measurements using a Cone-Plate Viscometer

a) Steady-State Flow (Viscosity Curve): This experiment measures the viscosity of the sample as a function of shear rate.

- Place an appropriate amount of the **Carbomer 941** gel onto the lower plate of the viscometer.
- Lower the cone to the set gap.
- Allow the sample to equilibrate to the set temperature (e.g., 25°C).
- Perform a shear rate sweep from a low shear rate (e.g., 0.1 s^{-1}) to a high shear rate (e.g., 100 s^{-1}) and then back down to the initial shear rate.
- Record the viscosity and shear stress at various shear rates.

b) Yield Stress Measurement: This can be determined using a controlled stress ramp.

- Apply a gradually increasing shear stress to the sample.
- Monitor the resulting strain or shear rate.

- The yield stress is the stress at which a significant increase in shear rate is observed, indicating the onset of flow.

c) Thixotropic Loop Test: This experiment evaluates the time-dependent behavior of the gel.

- Perform a shear rate ramp up from a low to a high shear rate.
- Immediately perform a shear rate ramp down from the high to the low shear rate.
- Plot the shear stress versus shear rate. The area between the upward and downward curves represents the thixotropic breakdown.

Data Presentation

The quantitative data obtained from the rheological characterization can be summarized in the following tables for easy comparison.

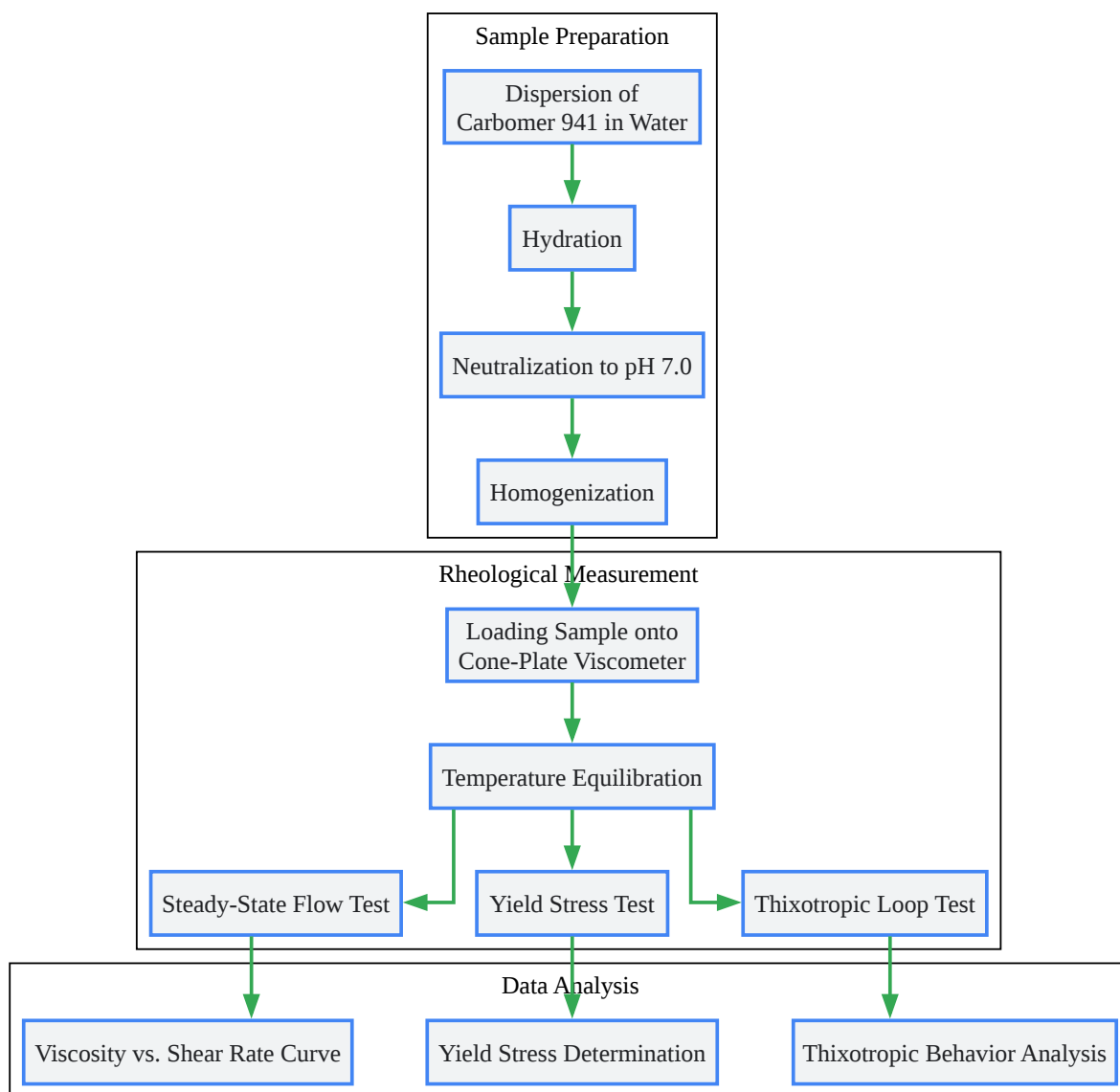
Table 1: Viscosity of 0.5% **Carbomer 941** Gel at Different Shear Rates (25°C)

Shear Rate (s ⁻¹)	Viscosity (mPa·s)
0.1	10,500
1	6,200
10	2,100
50	850
100	500

Table 2: Key Rheological Parameters of 0.5% **Carbomer 941** Gel (25°C)

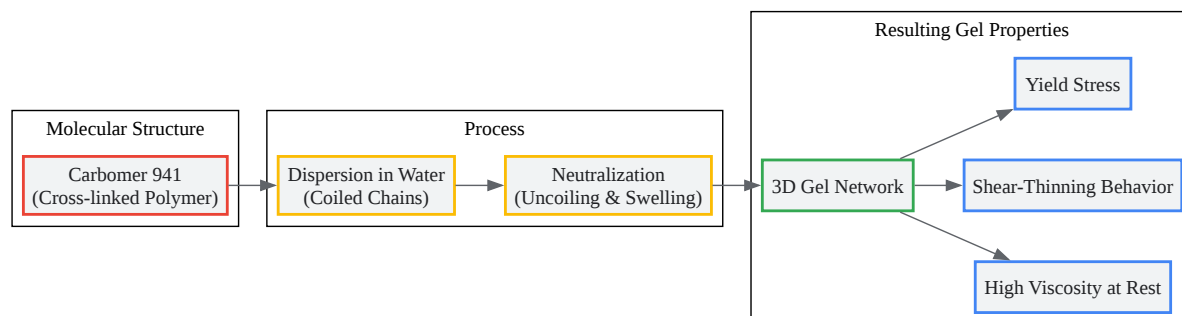
Parameter	Value	Unit
Yield Stress	35	Pa
Thixotropic Loop Area	150	Pa/s
Viscosity at 0.5 s ⁻¹	8,000	mPa·s
Viscosity at 50 s ⁻¹	850	mPa·s

Visualization of Experimental Workflow and Conceptual Relationships



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Caption: Experimental workflow for **Carbomer 941** rheological characterization.



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Caption: Relationship between **Carbomer 941** structure and its rheological properties.

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